

An In-depth Technical Overview of 1-(Chloromethyl)-4-(phenylthio)benzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(Chloromethyl)-4-(phenylthio)benzene

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This document provides core technical data on the chemical compound **1-(Chloromethyl)-4-(phenylthio)benzene**, a molecule of interest in synthetic chemistry and potentially for further applications in drug development and material science.

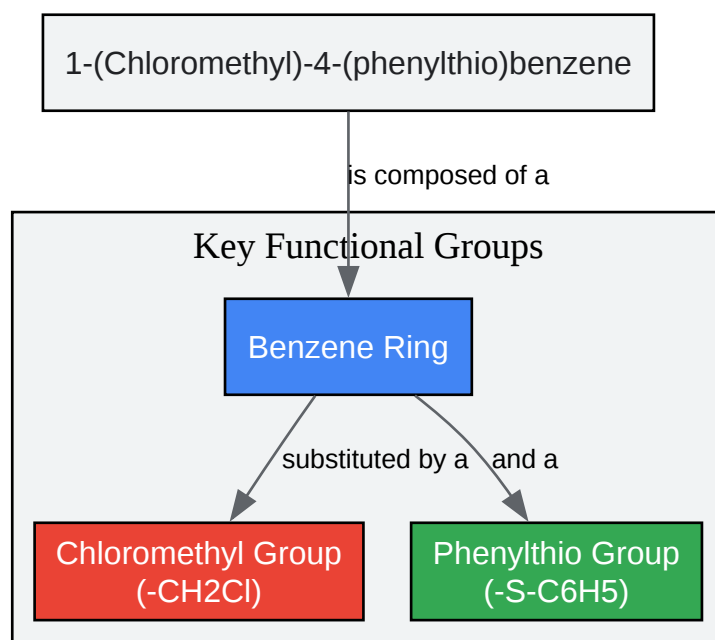
Physicochemical Properties

The fundamental molecular properties of **1-(Chloromethyl)-4-(phenylthio)benzene** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₃ H ₁₁ ClS [1] [2] [3]
Molecular Weight	234.74 g/mol [1] [2]
IUPAC Name	1-(chloromethyl)-4-(phenylthio)benzene
CAS Number	1208-87-3 [2] [3]

Structural Information

To facilitate a deeper understanding of its chemical nature, the structural components of **1-(Chloromethyl)-4-(phenylthio)benzene** are illustrated in the following diagram. The molecule is comprised of a central benzene ring substituted with a chloromethyl group and a phenylthio group.



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Diagram of the structural components of **1-(Chloromethyl)-4-(phenylthio)benzene**.

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References

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- 2. 1-(chloromethyl)-4-(phenylthio)benzene | 1208-87-3 [chemicalbook.com]
- 3. 1-(Chloromethyl)-4-(phenylthio)benzene | SIELC Technologies [sielc.com]

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